

The Impact of GSK990 on Liver Enzyme Levels: A Technical Overview

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Compound of Interest

Compound Name: GSK990
CAS No.: 1816331-64-2
Cat. No.: B607881

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Executive Summary

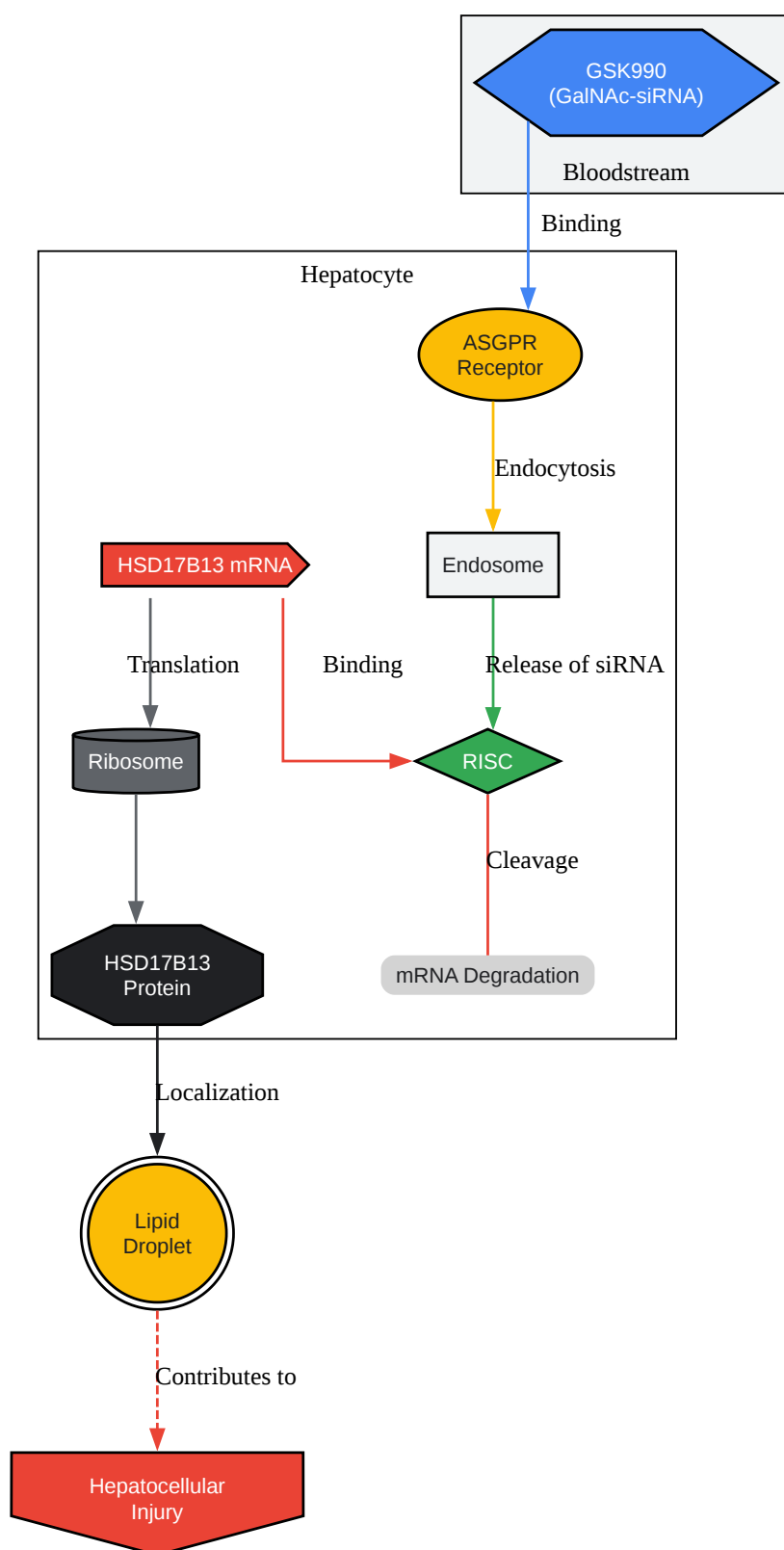
GSK990, also known as GSK4532990A or ARO-HSD, is an investigational small interfering RNA (siRNA) therapeutic currently under development for the treatment of liver diseases, including alcohol-related liver disease (ALD) and non-alcoholic steatohepatitis (NASH).[1] This document provides a comprehensive technical guide on the core aspects of **GSK990**, with a specific focus on its effects on liver enzyme levels. Preclinical and early-phase clinical studies have demonstrated encouraging trends in the reduction of key liver enzymes, suggesting a potential for **GSK990** to mitigate liver inflammation and injury. This guide synthesizes the available data on liver enzyme modulation, details the experimental protocols from key studies, and visualizes the underlying signaling pathways and experimental workflows.

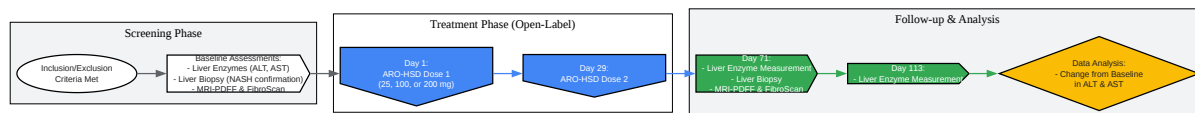
Mechanism of Action: Targeting HSD17B13

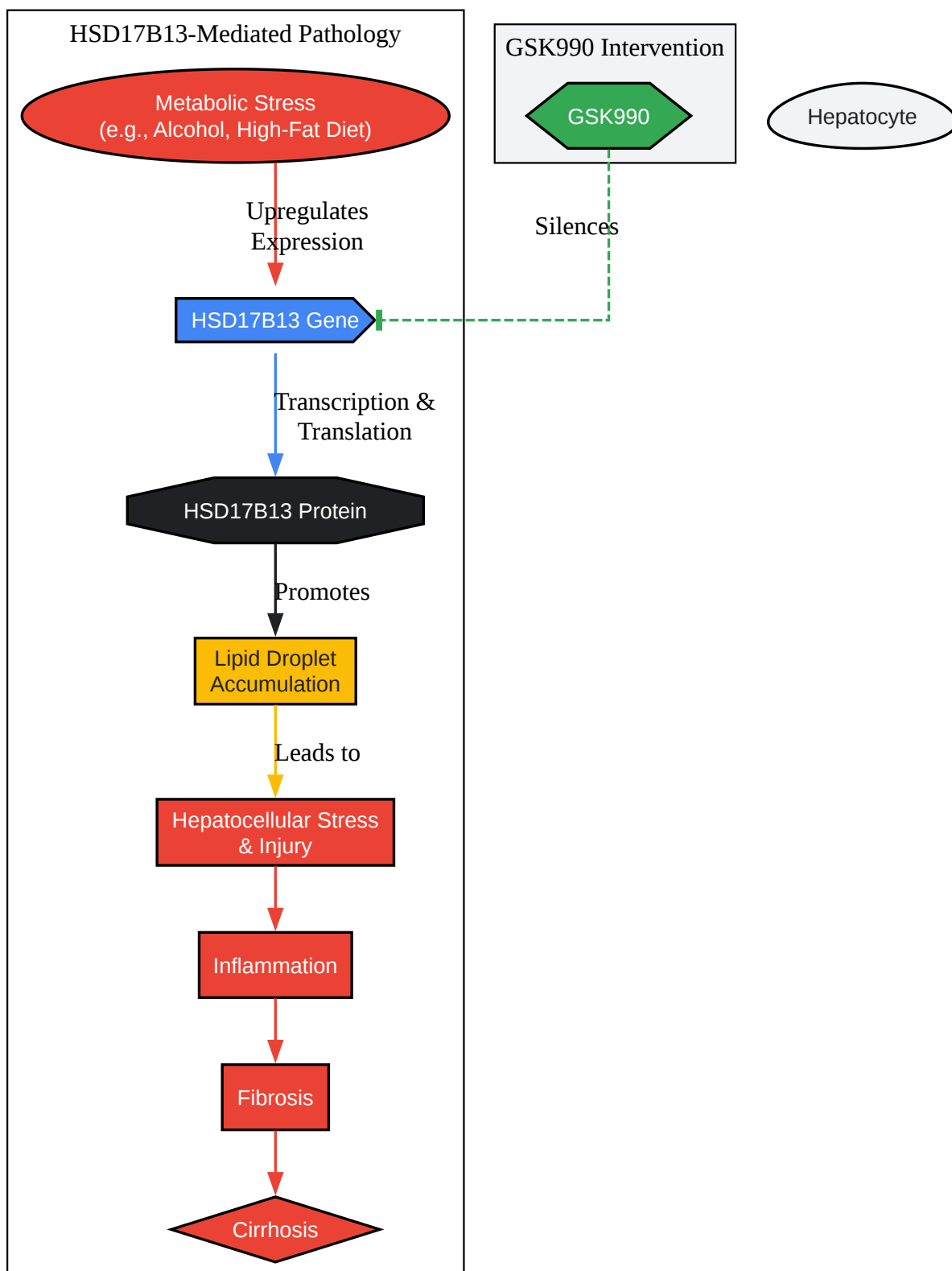
GSK990 is a GalNAc-conjugated siRNA that specifically targets the messenger RNA (mRNA) of the 17-beta-hydroxysteroid dehydrogenase type 13 (HSD17B13) gene, leading to its silencing.[1] HSD17B13 is a protein predominantly found in the liver, localized to lipid droplets

within hepatocytes.[2][3] While its precise functions are still under investigation, genetic studies have shown that loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of developing chronic liver diseases, including ALD and NASH, and a lower risk of progression to cirrhosis.[2][4]

The proposed mechanism of action for **GSK990** involves the RNA interference (RNAi) pathway. Upon administration, the GalNAc ligand facilitates the targeted delivery of the siRNA to hepatocytes. Inside the cell, the siRNA is incorporated into the RNA-induced silencing complex (RISC), which then recognizes and cleaves the target HSD17B13 mRNA. This post-transcriptional gene silencing leads to a decrease in the synthesis of the HSD17B13 protein, thereby mimicking the protective effects observed in individuals with natural loss-of-function mutations.[5]







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